

3,3-Dimethylpentane chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Dimethylpentane

Cat. No.: B146829

[Get Quote](#)

An In-depth Technical Guide to the Chemical and Physical Properties of 3,3-Dimethylpentane

This technical guide provides a comprehensive overview of the chemical and physical properties of **3,3-dimethylpentane**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, details experimental protocols for property determination, and includes visualizations to illustrate important concepts.

Introduction

3,3-Dimethylpentane is a branched-chain alkane and an isomer of heptane.^[1] Its unique structure, featuring a quaternary carbon, influences its physical properties and reactivity. It is a colorless, mobile liquid with an odor similar to gasoline.^{[2][3]} This compound serves as a component in gasoline and is utilized in organic synthesis and as a pharmaceutical intermediate.^{[2][3]} Notably, it has been used in the development and evaluation of the epicocular-eye irritation test, an alternative to animal testing.^[4]

Chemical Properties

3,3-Dimethylpentane has the chemical formula C₇H₁₆.^[1] As a saturated hydrocarbon, it is relatively unreactive under normal conditions.^[4] However, it can undergo isomerization, converting to other heptane isomers, through mechanisms like a methyl shift on oxygen-exposed tungsten carbides.^[2] Complete combustion of **3,3-dimethylpentane** in the presence

of oxygen yields carbon dioxide and water.[2][3] Due to the absence of a hydrolyzable functional group, it does not undergo hydrolysis.[2][3]

Table 1: General Chemical Properties of **3,3-Dimethylpentane**

| Property | Value |
|-------------------|------------------------------------|
| Molecular Formula | C ₇ H ₁₆ [5] |
| Molecular Weight | 100.20 g/mol [5][6] |
| IUPAC Name | 3,3-Dimethylpentane[1] |
| CAS Number | 562-49-2[1] |
| SMILES | CCC(C)(C)CC[1] |
| InChI Key | AEXMKKGTQYZCS-UHFFFAOYSA-N |

Physical Properties

The physical characteristics of **3,3-dimethylpentane** were first measured in 1929 by Graham Edgar and George Calingaert.[1]

Table 2: Key Physical Properties of **3,3-Dimethylpentane**

| Property | Value | Conditions |
|------------------------|---|------------|
| Melting Point | -135 °C (-211 °F)[3] | - |
| Boiling Point | 86.0 °C (186.8 °F)[1][3] | at 1 atm |
| Density | 0.693 g/mL[3] | at 25 °C |
| Refractive Index | 1.392[3] | at 20 °C |
| Vapor Pressure | 82.7 mmHg[4][6] | at 25 °C |
| Surface Tension | 19.63 dynes/cm[1] | at 20 °C |
| Viscosity | 0.00454 P[1] | at 20 °C |
| Solubility in Water | 5.92 mg/kg[2][3] | at 25 °C |
| Solubility in Solvents | Soluble in acetone, alcohol, ether, and chloroform.[2][3] | - |

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3,3-dimethylpentane**.

Table 3: Spectroscopic Data for **3,3-Dimethylpentane**

| Spectroscopy | Key Features |
|--------------------|--|
| ¹ H NMR | Shows 3 distinct groups of proton resonances. [7] The chemical shifts are observed for the different proton environments in the molecule.[8] |
| Infrared (IR) | The spectrum is unique and can be used for fingerprint identification.[9] Prominent peaks include C-H stretching vibrations (2940-2880 cm^{-1}) and C-H deformation vibrations (1480-1365 cm^{-1}).[9] |

Experimental Protocols

Determination of Boiling Point (Capillary Method)

This method is suitable for small sample volumes.[10][11]

Methodology:

- A small amount of the **3,3-dimethylpentane** sample (approximately 0.5 mL) is placed into a small test tube or a Durham tube.[10]
- A capillary tube, sealed at one end, is inverted and placed into the sample.[11]
- The sample tube is attached to a thermometer.[10]
- The assembly is heated in a Thiele tube or an oil bath.[10]
- As the temperature rises, a continuous stream of bubbles will emerge from the open end of the capillary tube.[11]
- The heat source is then removed, and the sample is allowed to cool.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.[11]
- The atmospheric pressure should be recorded as it influences the boiling point.[12]

Determination of Density

The density of a liquid can be determined by measuring its mass and volume.

Methodology:

- An empty, dry graduated cylinder is weighed using an electronic balance.[13]
- A known volume of **3,3-dimethylpentane** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.[13]
- The graduated cylinder containing the liquid is reweighed.[13]

- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the combined mass.[13]
- The density is calculated using the formula: Density = Mass / Volume.
- For improved accuracy, the procedure should be repeated multiple times, and the average density calculated.[13] The temperature at which the measurement is taken should also be recorded.[13]

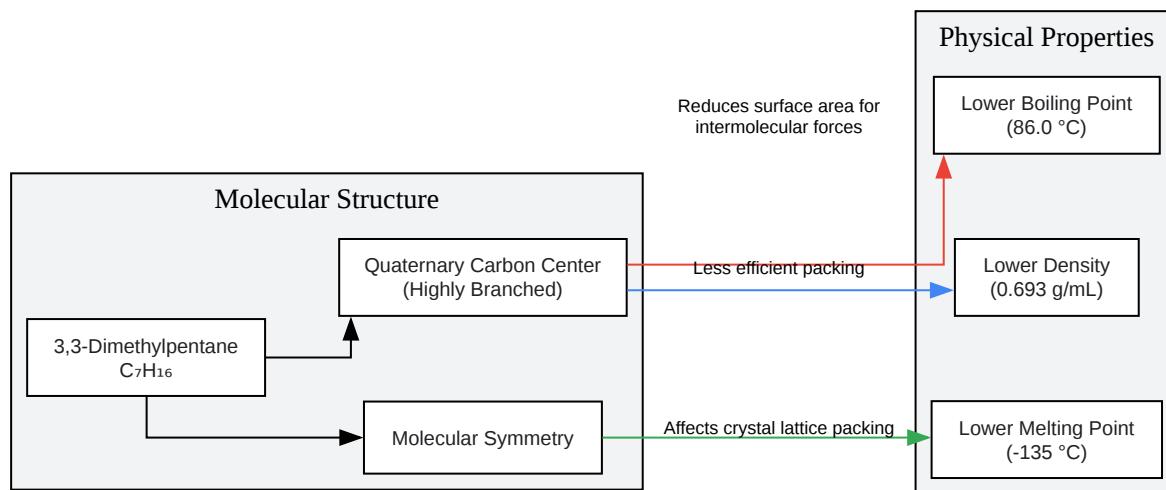
Safety and Hazards

3,3-Dimethylpentane is a flammable liquid and poses several health hazards.

Table 4: Safety and Hazard Information for **3,3-Dimethylpentane**

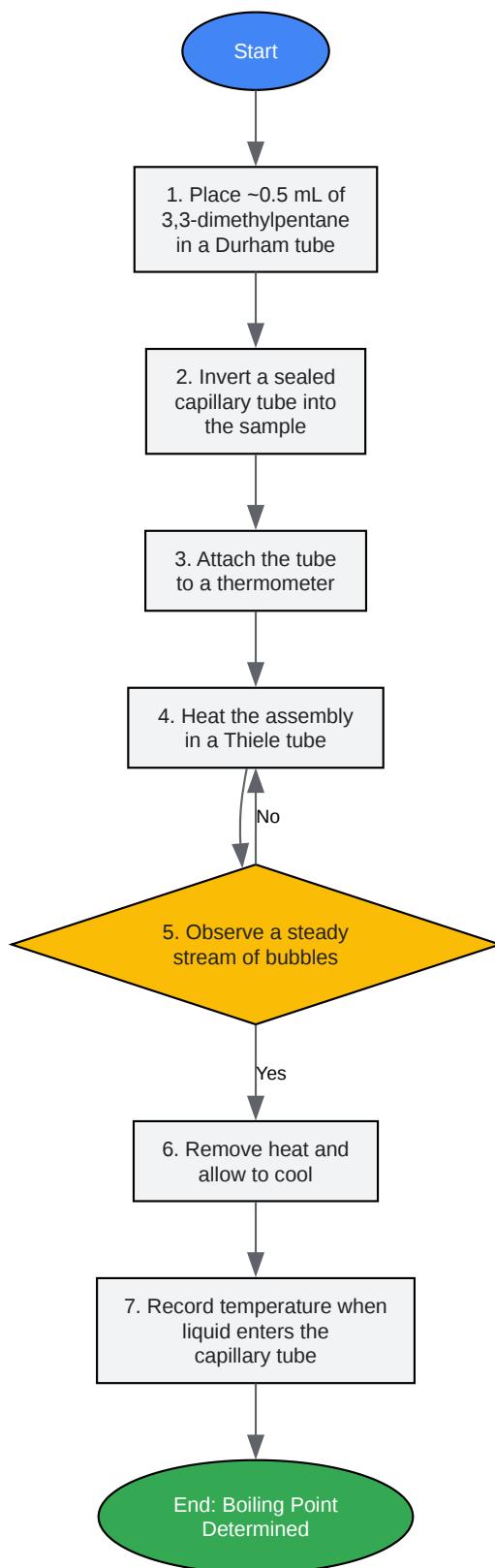
| Hazard | Description |
|-----------------------|--|
| Flammability | Highly flammable liquid and vapor.[4][6] Flash Point: -7 °C (19.4 °F) - closed cup.[5] |
| Health Hazards | May be fatal if swallowed and enters airways (aspiration hazard).[4][6] Causes skin irritation. [4][6] May cause drowsiness or dizziness.[4][14] Causes eye irritation.[14] |
| Environmental Hazards | Very toxic to aquatic life with long-lasting effects. [4] |
| Handling | Use with adequate ventilation and in a well-ventilated area.[14][15] Keep away from heat, sparks, and open flames.[14][15] Ground and bond containers when transferring material.[14][15] Wear protective gloves, clothing, and eye protection.[5][15] |
| First Aid | Eye Contact: Flush eyes with plenty of water for at least 15 minutes.[14] Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[14] Ingestion: Do not induce vomiting. Seek immediate medical attention.[14] Inhalation: Move to fresh air. If not breathing, give artificial respiration.[14] |

Visualizations



[Click to download full resolution via product page](#)

Caption: Logical relationship between molecular structure and physical properties.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for boiling point determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,3-Dimethylpentane - Wikipedia [en.wikipedia.org]
- 2. 3,3-Dimethylpentane | 562-49-2 [chemicalbook.com]
- 3. 3,3-Dimethylpentane CAS#: 562-49-2 [m.chemicalbook.com]
- 4. Buy 3,3-Dimethylpentane | 562-49-2 [smolecule.com]
- 5. 3,3-Dimethylpentane 99 562-49-2 [sigmaaldrich.com]
- 6. 3,3-Dimethylpentane | C7H16 | CID 11229 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. C7H16 3,3-dimethylpentane low high resolution 1H proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H-1 3,3-dimethylpentane 1-H nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 8. 3,3-Dimethylpentane(562-49-2) 1H NMR spectrum [chemicalbook.com]
- 9. C7H16 infrared spectrum of 3,3-dimethylpentane prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of 3,3-dimethylpentane image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. Video: Boiling Points - Concept [jove.com]
- 12. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 15. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [3,3-Dimethylpentane chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b146829#3-3-dimethylpentane-chemical-and-physical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com